

Proper Disposal Procedures for (1R,3R)-Ferroptosis Inducer-1

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Compound of Interest

Compound Name: (1R,3R)-Ferroptosis inducer-1

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The following guide provides essential safety and logistical information for the proper handling and disposal of **(1R,3R)-Ferroptosis inducer-1** (CAS No. 2375357-96-1)[1][2]. This document is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices and compliance with standard regulations.

Immediate Safety and Handling Protocols

While the Safety Data Sheet (SDS) for **(1R,3R)-Ferroptosis inducer-1** classifies it as not a hazardous substance or mixture, it is imperative to follow prudent laboratory practices and your institution's chemical hygiene plan[1]. All laboratory chemicals should be treated as potentially hazardous[3].

Personal Protective Equipment (PPE):

- Eye Protection: Wear safety glasses or goggles.
- Hand Protection: Wear compatible chemical-resistant gloves.
- Body Protection: Wear a lab coat.

Safe Handling Precautions:

- Avoid inhalation, contact with eyes, and skin[1].
- Prevent the formation of dust and aerosols[1].
- Use only in areas with appropriate exhaust ventilation, such as a chemical fume hood[1].
- Keep containers tightly closed when not in use[4][5].

First Aid Measures:

- Eye Contact: Immediately flush eyes with large amounts of water, removing contact lenses if present. Seek medical attention[1].
- Skin Contact: Rinse skin thoroughly with water and remove contaminated clothing[1].
- Inhalation: Move to fresh air. If breathing is difficult, provide respiratory support[1].
- Ingestion: Wash out the mouth with water. Do not induce vomiting and seek immediate medical attention[1].

Quantitative Data Summary

The Safety Data Sheet (SDS) for **(1R,3R)-Ferroptosis inducer-1** does not provide specific quantitative hazard data but classifies the compound as non-hazardous. General hazard ratings for similar research compounds are often minimal, but this should not replace adherence to standard chemical waste procedures.

Parameter	Data	Source
GHS Classification	Not a hazardous substance or mixture	[1]
Primary Hazards	None identified under GHS	[1]
Special Hazards	May emit irritant fumes during combustion	[1]

Step-by-Step Disposal Procedures

Disposal of **(1R,3R)-Ferroptosis inducer-1** and its waste streams must comply with local, regional, and national regulations. The following steps represent best practices for laboratory chemical waste management. Never dispose of this chemical down the sink or in the regular trash[4][6].

Step 1: Waste Identification and Segregation

- Identify Waste Type: Determine the form of the waste:
 - Unused or expired solid compound.
 - Solutions containing the compound (e.g., in DMSO).
 - Contaminated labware (e.g., pipette tips, tubes).
 - Empty stock containers.
- Segregate Waste: Do not mix this waste stream with incompatible chemicals[5][7].
 - Collect organic solvent solutions (e.g., DMSO solutions) separately from aqueous solutions.
 - Keep solid waste separate from liquid waste.
 - Store away from acids, bases, and strong oxidizing agents[5].

Step 2: Waste Collection and Containment

- Select Appropriate Containers:
 - Use a sturdy, leak-proof container that is chemically compatible with the waste being collected[4][5]. For solutions containing DMSO, a high-density polyethylene (HDPE) or glass container is appropriate.
 - Ensure the container has a secure, tight-fitting screw cap[5].
- Label the Waste Container:

- As soon as you begin collecting waste, affix a hazardous waste label provided by your institution's Environmental Health and Safety (EHS) department[3][5].
- The label must include:
 - The words "Hazardous Waste"[5].
 - The full chemical name(s) of all components, including solvents (e.g., "**(1R,3R)-Ferroptosis inducer-1**," "Dimethyl sulfoxide")[5].
 - The approximate concentration or percentage of each component[5].
 - The date accumulation started[5].
- Accumulate Waste Safely:
 - Keep the waste container closed at all times, except when adding waste[3][4].
 - Store the container in a designated satellite accumulation area (SAA), such as a secondary containment bin within a fume hood or a designated cabinet[3][5].
 - Do not overfill the container; leave at least one inch of headspace to allow for expansion[5].

Step 3: Disposal of Empty Containers

- Decontaminate the Container: An empty container that held **(1R,3R)-Ferroptosis inducer-1** must be properly rinsed[6].
 - Rinse the container three times with a suitable solvent (e.g., ethanol or acetone)[3][6].
 - Crucially, the first rinsate must be collected and disposed of as hazardous chemical waste[4][6]. Subsequent rinses may also need to be collected depending on institutional policy.
- Prepare for Disposal: After triple rinsing, allow the container to air dry completely. Deface or remove the original chemical label to prevent confusion[3]. The container can then typically

be disposed of in the regular laboratory glass or plastic recycling, per your institution's guidelines.

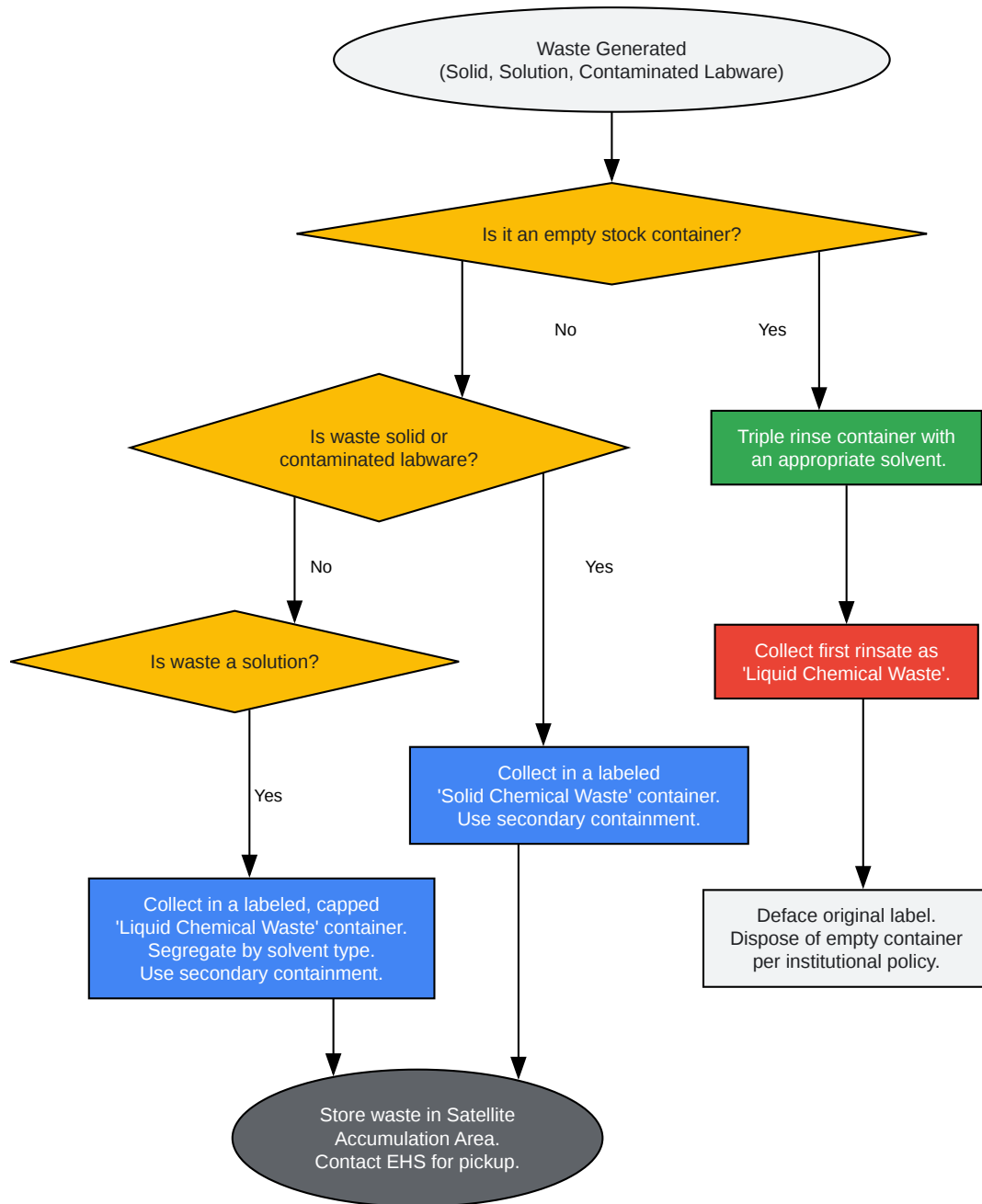
Step 4: Arranging for Final Disposal

- Request Pickup: Once the waste container is full or you have finished the experimental series, contact your institution's EHS or hazardous waste management office to schedule a waste pickup[4].
- Maintain Records: Keep a log of the waste generated and disposed of as required by your institution.

Disposal Workflow Diagram

The following diagram outlines the decision-making process for the proper disposal of waste generated from work with **(1R,3R)-Ferroptosis inducer-1**.

Disposal Workflow for (1R,3R)-Ferroptosis inducer-1

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